

# Disperse Red 15: A Technical Overview for Research Professionals

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## Compound of Interest

Compound Name: Red 15

Cat. No.: B1170414

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**Abstract:** This document provides a comprehensive technical guide on C.I. Disperse **Red 15** (C.I. 60710), an anthraquinone-based dye. It is intended for researchers, scientists, and professionals in drug development and materials science. This guide covers the fundamental chemical and physical properties, manufacturing methods, common applications, and relevant toxicological data. A detailed experimental protocol for dyeing polyester fibers is provided, along with a workflow visualization to illustrate the process.

## Chemical and Physical Properties

Disperse **Red 15**, also known by its chemical name 1-Amino-4-hydroxyanthraquinone, is a non-ionic dye characterized by its anthraquinone structure.<sup>[1]</sup> This structure is responsible for its color and dyeing properties. The dye is sparingly soluble in water but shows solubility in organic solvents such as acetone, ethanol, and benzene.<sup>[1][2]</sup> Its key quantitative properties are summarized in the table below.

| Property          | Value   | Source       |
|-------------------|---|--------------|
| IUPAC Name        | 1-Amino-4-hydroxyanthracene-9,10-dione                            | [3]          |
| C.I. Name         | Disperse Red 15, 60710  | [1]          |
| CAS Number        | 116-85-8  | [1][2][4]    |
| Molecular Formula | C <sub>14</sub> H <sub>9</sub> NO <sub>3</sub>                    | [1][2][4][5] |
| Molecular Weight  | 239.23 g/mol  | [1][4][5]    |
| Melting Point     | 207-209 °C  | [2]          |
| Boiling Point     | 381.88 °C (estimated)   | [2]          |
| Density           | 1.2326 g/cm <sup>3</sup> (estimated)                              | [2][4]       |
| Solubility        | Soluble in acetone, ethanol, benzene, linseed oil, DMSO.[1][2][4] |              |
| Appearance        | Red powder.   | [6]          |

## Synthesis and Manufacturing

The synthesis of Disperse **Red 15** can be achieved through several chemical pathways, primarily involving the modification of anthraquinone precursors.[1] Key manufacturing methods include:

- Ammoniation: Reacting 1,4-Dihydroxyanthracene-9,10-dione leuco with ammonia under pressure.[1]
- Nitration and Reduction: Nitrifying 1-Hydroxyanthracene-9,10-dione in the presence of sulfuric and boric acids, followed by the reduction of the resulting 1-Hydroxy-4-nitroanthracene-9,10-dione.[1]
- From 1-Methoxyanthracene-9,10-dione: A process involving sequential nitration, hydrolysis, and reduction.[1]

- Hydrolysis: The hydrolysis of N-(4-chloro-9,10-dioxo-9,10-dihydroanthracen-1-yl)benzamide.  
[1]

A patented preparation method involves reacting hydroquinone with mandelic acid, followed by a reaction with propoxy mandelic acid, and finally oxidation with chloranil to yield the target product with high purity.[7]

## Applications in Research and Industry

Disperse **Red 15** is primarily utilized as a disperse dye for hydrophobic synthetic fibers. Its small molecular size and lack of water-solubilizing groups allow it to diffuse into the fiber structure under high-temperature conditions.

- Textile Dyeing: It is widely used for dyeing polyester, polyamide, acetate, and acrylic fibers.  
[1] It is suitable for high-temperature and high-pressure dyeing methods.[6]
- Plastics and Other Materials: The dye can also be used for coloring plastics and sheep wool.  
[1]
- Fluorescent Indicator: C.I. Disperse **Red 15** is noted for its use as a fluorescent indicator in scientific applications.[4]
- Research Applications: Its solubility in supercritical carbon dioxide has been studied, indicating its potential use in environmentally benign dyeing processes.[8]

## Experimental Protocol: High-Temperature Exhaust Dyeing of Polyester

This protocol outlines a standard laboratory procedure for dyeing polyester fabric with Disperse **Red 15**. The high-temperature exhaust method is effective for achieving deep and uniform shades on polyester.

### 4.1 Materials and Reagents

- Polyester fabric (pre-scoured)
- Disperse **Red 15** powder

- Dispersing agent (e.g., sodium lignosulfonate)
- Acetic acid (for pH adjustment)
- Sodium hydrosulfite
- Sodium hydroxide
- Deionized water

#### 4.2 Equipment

- High-temperature, high-pressure laboratory dyeing machine
- Beakers and graduated cylinders
- Magnetic stirrer and hot plate
- pH meter
- Analytical balance

#### 4.3 Procedure

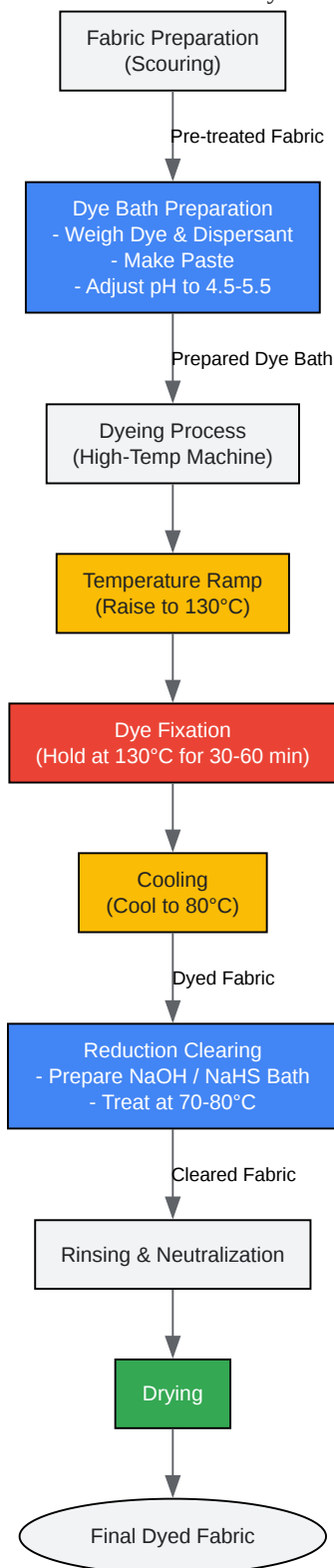
- Fabric Preparation: Begin with scoured polyester fabric to ensure it is free from oils, waxes, and other impurities that could hinder dye uptake.
- Dye Bath Preparation:
  - Accurately weigh the required amount of Disperse **Red 15** (e.g., 1-3% on weight of fabric, depending on desired shade).[9]
  - Create a paste by mixing the dye powder with a small amount of a dispersing agent and cold water.
  - Add this paste to the main dye bath, which contains deionized water.
  - Adjust the pH of the dye bath to a range of 4.5-5.5 using acetic acid.[9]

- Dyeing Process:
  - Place the polyester fabric into the dyeing machine and add the prepared dye bath.
  - Seal the machine and begin agitation. Gradually raise the temperature to 130°C over 30-40 minutes.[9]
  - Maintain the temperature at 130°C for 30-60 minutes to allow for complete dye diffusion and fixation within the polyester fibers.[9]
  - After the holding period, cool the machine slowly to approximately 80°C before draining the dye bath.[9]
- Reduction Clearing (Post-Dyeing Treatment):
  - Prepare a clearing bath containing 1-2 g/L of sodium hydrosulfite and 1-2 g/L of sodium hydroxide.[9]
  - Treat the dyed fabric in this solution at 70-80°C for approximately 15 minutes.[9] This step removes unfixed dye from the fiber surface, significantly improving wash and rubbing fastness.
  - Rinse the fabric thoroughly, first with hot water and then with cold water.
- Final Steps:
  - Neutralize the fabric with a dilute solution of acetic acid if necessary.
  - Dry the dyed fabric.

## Process Visualization

The following diagram illustrates the workflow for the high-temperature exhaust dyeing of polyester fabric with Disperse **Red 15**.

## Experimental Workflow for Polyester Dyeing

[Click to download full resolution via product page](#)Caption: Workflow for dyeing polyester with Disperse **Red 15**.

## Toxicology and Safety

The toxicological data for Disperse **Red 15** are limited. However, due to its classification as an anthraquinone derivative, caution is advised. Some related anthraquinone dyes have been identified as potential carcinogens. A genotoxic mode of action cannot be ruled out for this class of chemicals. In the European Union, C.I. Disperse **Red 15** is included in the list of substances prohibited in cosmetic products. As with many dyes, there is a potential for skin sensitization, and appropriate personal protective equipment should be used when handling the powdered form to avoid inhalation and skin contact.

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